

# An In-depth Technical Guide on the Environmental Fate and Degradation of Ethoduomeen

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## Compound of Interest

Compound Name: Ethoduomeen

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## Introduction

**Ethoduomeen** and its derivatives are a group of ethoxylated tallow diamine compounds with a range of industrial applications, including as surfactants, emulsifiers, and corrosion inhibitors.<sup>[1]</sup> Their chemical structure generally consists of a hydrophobic tallow alkyl chain derived from animal fat and a hydrophilic portion composed of a diaminopropane backbone with ethoxylated groups.<sup>[1]</sup> This amphiphilic nature imparts surface-active properties that are crucial for their function.<sup>[1]</sup> Given their use in various sectors, understanding the environmental fate and degradation of **Ethoduomeen** is essential for assessing its potential environmental impact.

This technical guide provides a comprehensive overview of the current knowledge regarding the environmental fate and degradation of **Ethoduomeen**, with a focus on its physicochemical properties, degradation pathways, and ecotoxicity.

## Physicochemical Properties

The physicochemical properties of **Ethoduomeen** compounds are influenced by the length of the tallow alkyl chain and the degree of ethoxylation. These properties are critical in determining their environmental distribution and partitioning. A summary of typical physicochemical properties for different **Ethoduomeen** products is presented in Table 1.

Table 1: Physicochemical Properties of Selected **Ethoduomeen** Products

Property	Ethoduomeen T/13	Ethoduomeen T/25
Appearance	Liquid at 25°C	Liquid at 25°C[2]
Odor	Ammoniacal[3]	Amine-like[4]
Solubility in Water	Dispersible[3]	Soluble[4]
Initial Boiling Point	>300°C	≥300°C[2]
Flash Point	>200°C	>200°C[4]
Density	0.940 g/cm <sup>3</sup> @ 25°C[3]	1.03 g/cm <sup>3</sup> @ 20°C[4]
Viscosity	950 mPa.s @ 20°C[3]	360 mPa.s @ 20°C[4]
pH	10[3]	9.5[4]
Vapor Pressure	< 0.1 hPa @ 20°C[3]	≤ 0.1 mm Hg @ 20°C[2]

## Environmental Fate and Degradation

The environmental fate of **Ethoduomeen** is governed by a combination of biotic and abiotic processes, including biodegradation, sorption, and potentially hydrolysis and photolysis.

### Abiotic Degradation

**Hydrolysis:** Ethoxylated tallow amines are generally considered to be hydrolytically stable. For polyoxyethylene tallow amine (POE-T), a structurally similar compound, no significant hydrolysis was observed at pH levels of 4, 7, and 9.[3] It is expected that **Ethoduomeen**, as an ethoxylated diamine, would also exhibit stability towards hydrolysis under typical environmental conditions.[1][5]

**Photodegradation:** Specific studies on the photodegradation of **Ethoduomeen** are not readily available in the reviewed literature. However, the general structure of ethoxylated amines does not contain chromophores that would suggest rapid degradation by direct photolysis in sunlight. The potential for indirect photolysis, mediated by other substances in the environment, cannot be completely ruled out but is not considered a primary degradation pathway.

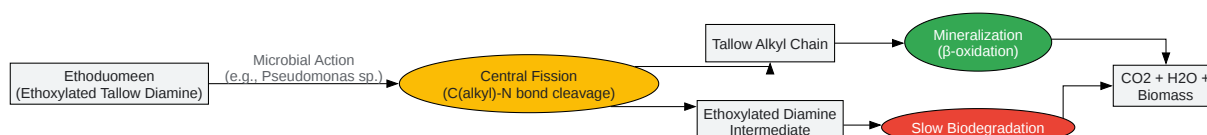
## Biotic Degradation

The primary mechanism for the environmental degradation of **Ethoduomeen** is expected to be biodegradation. Studies on ethoxylated fatty amines suggest that they are readily biodegradable.[1]

**Aerobic Biodegradation in Water:** In laboratory experiments, the half-life of polyoxyethylene tallow amine (POEA) in water is estimated to be about two weeks.[6] Field experiments in shallow waters have shown a much shorter half-life of around 13 hours.[6] In aerobic aquatic (water-sediment) systems, the half-life (DT50) for the closely related polyoxyethylene tallow amine (POE-T) was determined to be between 14 and 29 days.[3] The dissipation from the water column was much faster, with a DT50 of 0.10-0.12 days, due to both metabolism and strong adsorption to sediment.[3]

**Aerobic Biodegradation in Soil:** Ethoxylated fatty amines are also expected to biodegrade in soil environments. For POEA, laboratory studies have indicated a half-life in soil of less than 7 days.[6] More detailed studies on POE-T showed aerobic soil half-lives (DT50) ranging from 20 to 166 days, with the degradation rate being influenced by the organic carbon content of the soil (higher organic carbon content leading to a longer half-life).[3]

**Degradation Pathway:** The biodegradation of ethoxylated fatty amines is proposed to occur via a central fission of the molecule.[7] This involves the cleavage of the C(alkyl)-N bond by microorganisms, such as *Pseudomonas* species.[7] The alkyl chain is then utilized as a carbon and energy source.[7] The resulting secondary ethoxylated amines are subsequently, though more slowly, biodegraded.[7] This "total" mineralization has been demonstrated in prolonged Closed-Bottle tests.[7] The biodegradation of tallowamine ethoxylate by *Pseudomonas desmolyticum* has also been reported to yield non-toxic metabolites like ethylenimine and acetamide.[8]



[Click to download full resolution via product page](#)Proposed biodegradation pathway of **Ethoduomeen**.

## Soil Sorption

**Ethoduomeen** is expected to exhibit significant sorption to soil and sediment, which influences its mobility and bioavailability in the environment. The strong adsorption is primarily due to the interaction of the hydrophobic tallow chain and the cationic nature of the amine groups with organic matter and clay particles in the soil.

For the related compound POE-T, strong adsorption to soil has been demonstrated, with Freundlich organic carbon-normalized sorption coefficients (KFocads) ranging from 17,600 to 114,000.[3] The sorption generally increases with a higher percentage of organic carbon in the soil.[3] This strong binding suggests that **Ethoduomeen** is not readily desorbed and has low mobility in soil, reducing the likelihood of groundwater contamination.[3]

Table 2: Summary of Environmental Fate Data for **Ethoduomeen** and Related Compounds

Parameter	Compartment	Value	Compound
Aerobic Biodegradation Half-life (DT50)	Soil	20 - 166 days	Polyoxyethylene Tallow Amine (POE-T) [3]
Water-Sediment System	14 - 29 days	Polyoxyethylene Tallow Amine (POE-T) [3]	
Water Column (Dissipation)	0.10 - 0.12 days	Polyoxyethylene Tallow Amine (POE-T) [3]	
Hydrolysis	pH 4-9	Stable	Polyoxyethylene Tallow Amine (POE-T) [3]
Soil Sorption Coefficient (KFocads)	Soil	17,600 - 114,000	Polyoxyethylene Tallow Amine (POE-T) [3]

## Ecotoxicity

Ethoxylated tallow amines are known to be toxic to aquatic organisms.[8] The toxicity is influenced by the length of the ethoxylate chain and the specific organism.

While specific quantitative data for **Ethoduomeen** is limited in the public domain, information on related compounds provides an indication of its potential ecotoxicity. For a related substance, Ethomeen® C 25 (Polyoxyethylene(15) coco amine), it is classified as harmful to aquatic life with long-lasting effects.[2][9] The No Observed Effect Concentration (NOEC) for algae over 72 hours is reported to be in the range of 0.1 - 1 mg/L.[2]

Given that **Ethoduomeen** is a cationic surfactant, it is anticipated to be toxic to aquatic life. Cationic surfactants can interact with the negatively charged cell membranes of aquatic organisms, leading to adverse effects. The strong sorption of **Ethoduomeen** to sediment and soil is expected to reduce its bioavailability in the water column, thereby mitigating its toxicity to pelagic organisms.[3] However, benthic organisms may be exposed to higher concentrations.

Table 3: Ecotoxicity Data for a Related Ethoxylated Amine

Endpoint	Species	Value	Compound
72h NOEC	Algae	0.1 - 1 mg/L	Ethomeen® C 25[2]

## Experimental Protocols

Standardized testing guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically employed to evaluate the environmental fate and ecotoxicity of chemicals like **Ethoduomeen**.

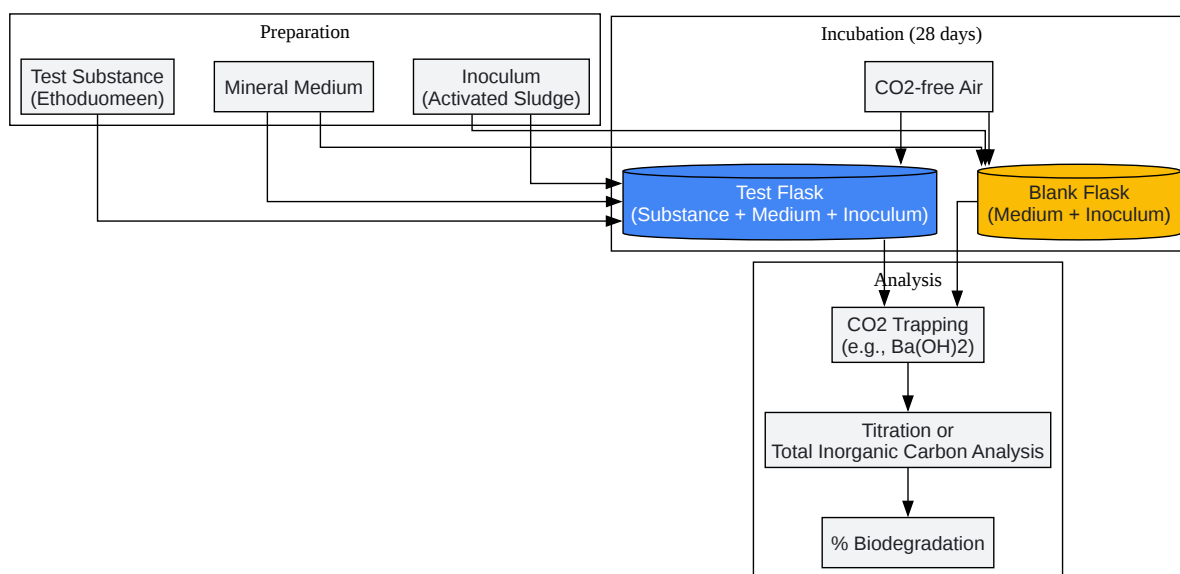
## Biodegradation Testing

OECD 301: Ready Biodegradability: This series of tests is used to assess the potential for rapid and ultimate biodegradation in an aerobic aqueous medium.[10][11][12][13]

- OECD 301B (CO<sub>2</sub> Evolution Test): This method measures the carbon dioxide produced during the biodegradation of the test substance.[10] A solution of the test substance in a mineral medium is inoculated with microorganisms and incubated for 28 days. The evolved

CO<sub>2</sub> is trapped and measured. A substance is considered readily biodegradable if it reaches 60% of its theoretical CO<sub>2</sub> production within a 10-day window during the 28-day test.[10]

- OECD 301D (Closed Bottle Test): This test measures the consumption of dissolved oxygen in sealed bottles containing the test substance, a mineral medium, and an inoculum.[12] The depletion of oxygen is monitored over a 28-day period. A pass level of 60% of the theoretical oxygen demand (ThOD) within a 10-day window indicates ready biodegradability.[12] "Prolonged" versions of this test can be used to assess total mineralization.[7]



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Simplified workflow for the OECD 301B biodegradation test.

## Soil Sorption Testing

OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method: This guideline is used to determine the soil sorption coefficient ( $K_d$  or  $K_{oc}$ ).<sup>[1]</sup>

The test involves equilibrating aqueous solutions of the test substance at various concentrations with a known amount of soil. After a defined period of shaking, the soil and aqueous phases are separated by centrifugation. The concentration of the test substance in the aqueous phase is measured, and the amount adsorbed to the soil is calculated by difference. The results are used to calculate the adsorption coefficient.

## Ecotoxicity Testing

Standard acute toxicity tests are used to determine the effects of **Ethoduomeen** on representative aquatic organisms.

- Fish, Acute Toxicity Test (e.g., OECD 203): This test determines the concentration that is lethal to 50% of the test fish ( $LC_{50}$ ) over a 96-hour exposure period.
- Daphnia sp., Acute Immobilisation Test (e.g., OECD 202): This test determines the concentration that causes immobilization in 50% of the daphnids ( $EC_{50}$ ) over a 48-hour exposure.
- Alga, Growth Inhibition Test (e.g., OECD 201): This test determines the concentration that inhibits the growth of a selected algal species by 50% ( $IC_{50}$ ) over a 72-hour period.

## Analytical Methods

The analysis of ethoxylated amines like **Ethoduomeen** in environmental matrices typically requires sophisticated analytical techniques due to the complexity of the mixtures and the low concentrations expected. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) or tandem mass spectrometry (MS/MS) is a common and effective method for the determination of these compounds in water and soil samples.<sup>[2]</sup>

## Conclusion

**Ethoduomeen** is expected to undergo biodegradation in both aquatic and terrestrial environments, with the primary degradation mechanism being the microbial cleavage of the

alkyl-amine bond. Its strong sorption to soil and sediment significantly reduces its mobility and bioavailability in the water column. While hydrolysis and direct photolysis are not considered major degradation pathways, further research would be beneficial to fully characterize its abiotic fate. Given its surfactant nature and the toxicity of related compounds, **Ethoduomeen** is presumed to be toxic to aquatic organisms. However, specific ecotoxicity data for different **Ethoduomeen** products are needed for a comprehensive environmental risk assessment. The experimental protocols outlined in OECD guidelines provide a robust framework for generating the necessary data to fill these knowledge gaps.

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